

# molecular weight and formula of 1-(4-Piperidyl)ethanol

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## Compound of Interest

Compound Name: 1-(4-Piperidyl)ethanol

Cat. No.: B049510

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## An In-depth Technical Guide to 1-(4-Piperidyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**1-(4-Piperidyl)ethanol**, a heterocyclic amine, is a valuable building block in the synthesis of pharmacologically active compounds. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and known applications in drug discovery, with a focus on its role as a key intermediate. Detailed experimental protocols and structured data are presented to facilitate its use in research and development.

### Chemical and Physical Properties

**1-(4-Piperidyl)ethanol**, also known as  $\alpha$ -methyl-4-piperidinemethanol, is a solid at room temperature with a melting point between 64 and 68°C.<sup>[1]</sup> Its chemical formula is  $C_7H_{15}NO$ , and it has a molecular weight of 129.20 g/mol.<sup>[2][3]</sup>

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>15</sub> NO	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	129.20 g/mol	<a href="#">[2]</a>
CAS Number	6457-48-3	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Solid	<a href="#">[1]</a>
Melting Point	64-68 °C	<a href="#">[1]</a>
Boiling Point	121-122 °C	<a href="#">[1]</a>
SMILES	<chem>CC(O)C1CCNCC1</chem>	<a href="#">[2]</a>

## Synthesis of 1-(4-Piperidyl)ethanol

The synthesis of **1-(4-Piperidyl)ethanol** can be achieved through various routes. A common and effective method is the Grignard reaction, which involves the reaction of 4-piperidinecarboxaldehyde with a methylmagnesium halide.

## Experimental Protocol: Grignard Reaction

This protocol describes the synthesis of **1-(4-Piperidyl)ethanol** from N-Boc-4-piperidinecarboxaldehyde, followed by deprotection.

Materials:

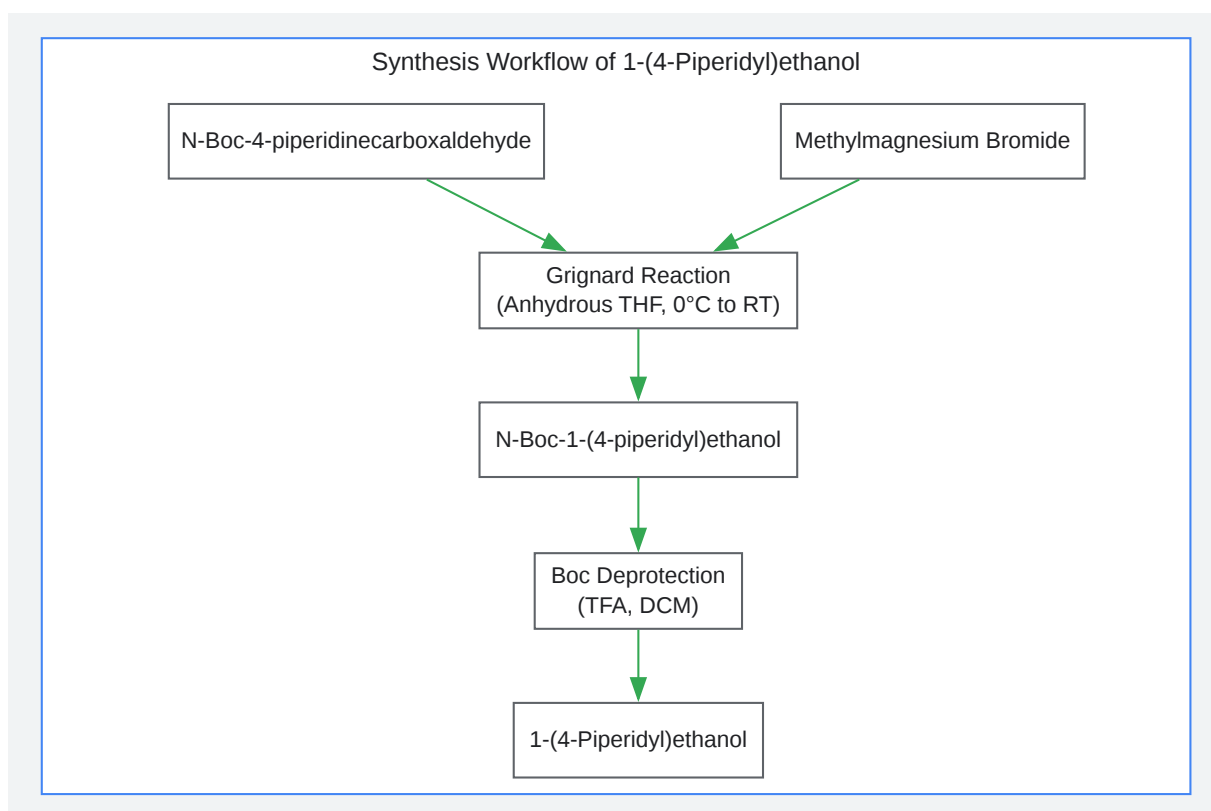
- N-Boc-4-piperidinecarboxaldehyde
- Methylmagnesium bromide (CH<sub>3</sub>MgBr) solution in THF
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution
- Diethyl ether
- Magnesium sulfate (MgSO<sub>4</sub>)

- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution

Procedure:

- Grignard Reaction:
  - A solution of N-Boc-4-piperidinecarboxaldehyde in anhydrous THF is cooled to 0 °C in an ice bath.
  - Methylmagnesium bromide solution (1.2 equivalents) is added dropwise to the stirred solution.
  - The reaction mixture is allowed to warm to room temperature and stirred for an additional 2 hours.
  - The reaction is quenched by the slow addition of saturated aqueous  $\text{NH}_4\text{Cl}$  solution.
  - The aqueous layer is extracted with diethyl ether.
  - The combined organic layers are washed with brine, dried over anhydrous  $\text{MgSO}_4$ , filtered, and concentrated under reduced pressure to yield N-Boc-**1-(4-piperidyl)ethanol**.
- Boc Deprotection:
  - The crude N-Boc-**1-(4-piperidyl)ethanol** is dissolved in dichloromethane.
  - Trifluoroacetic acid (2 equivalents) is added, and the mixture is stirred at room temperature for 1 hour.
  - The solvent is removed under reduced pressure.
  - The residue is redissolved in dichloromethane and washed with saturated aqueous  $\text{NaHCO}_3$  solution.

- The organic layer is dried over anhydrous  $\text{MgSO}_4$ , filtered, and concentrated to give **1-(4-Piperidyl)ethanol**.
- The product can be further purified by column chromatography or recrystallization.



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A flowchart illustrating the synthesis of **1-(4-Piperidyl)ethanol**.

## Applications in Drug Development

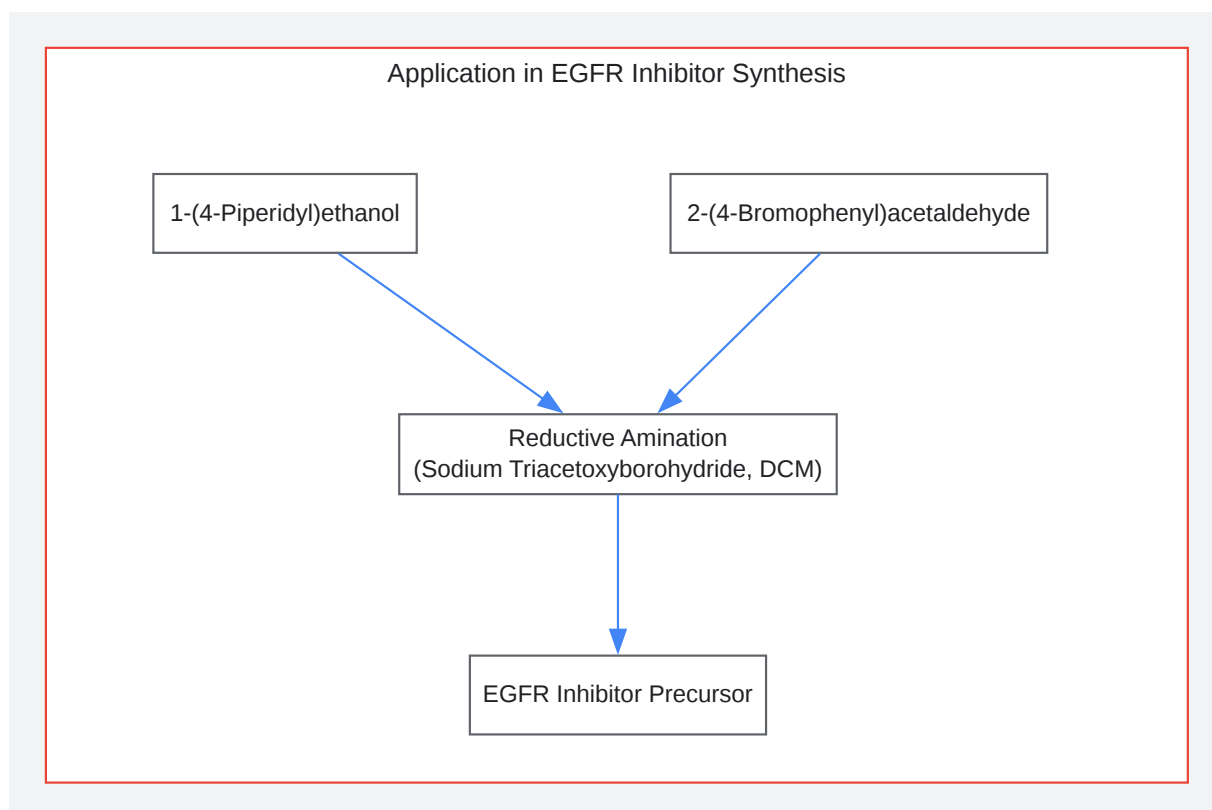
**1-(4-Piperidyl)ethanol** serves as a crucial building block in the synthesis of more complex molecules with therapeutic potential. Its piperidine ring and hydroxyl group provide versatile points for chemical modification.

## Intermediate in the Synthesis of EGFR Inhibitors

A notable application of **1-(4-Piperidyl)ethanol** is in the synthesis of epidermal growth factor receptor (EGFR) inhibitors for the treatment of cancer. It is used as a reactant in the reductive amination with 2-(4-bromophenyl)acetaldehyde to form a key intermediate.

#### Reductive Amination Protocol:

- A solution of 2-(4-bromophenyl)acetaldehyde and **1-(4-piperidyl)ethanol** (1.3 equivalents) is prepared in dichloromethane (DCM).
- Sodium triacetoxyborohydride (3 equivalents) is added to the mixture.
- The reaction is stirred at room temperature for 16 hours.
- The reaction is quenched with a saturated aqueous solution of sodium carbonate ( $\text{Na}_2\text{CO}_3$ ).
- The product is extracted and purified to yield 1-[1-[2-(4-bromophenyl)ethyl]-4-piperidyl]ethanol, a precursor for EGFR inhibitors.



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Workflow for the use of **1-(4-Piperidyl)ethanol** in synthesis.

## Biological Activity and Signaling Pathways

Direct biological activity and specific signaling pathway modulation by **1-(4-Piperidyl)ethanol** itself are not extensively documented in publicly available literature. Its primary role reported is as a synthetic intermediate. The biological effects of the final products, such as EGFR inhibitors, are well-characterized and target specific cellular signaling pathways involved in cell proliferation and survival.

The broader class of piperidine-containing compounds is known to interact with a wide range of biological targets, including G-protein coupled receptors, ion channels, and enzymes, due to the structural features of the piperidine scaffold.

## Conclusion

**1-(4-Piperidyl)ethanol** is a key synthetic intermediate with significant applications in medicinal chemistry, particularly in the development of targeted cancer therapies. This guide provides essential data and detailed protocols to support its synthesis and use in the laboratory. Further research into the direct biological effects of this compound could reveal novel therapeutic applications.

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## References

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